

# A Comparative Analysis of In Vitro Dissolution Profiles of Enalapril Maleate Formulations

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## Compound of Interest

Compound Name: *Enalaprilmaleate*

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This guide provides a comprehensive comparison of the in vitro dissolution profiles of various Enalapril maleate formulations, drawing upon data from multiple studies. Enalapril maleate, an angiotensin-converting enzyme (ACE) inhibitor, is a widely prescribed medication for hypertension and heart failure. Ensuring the quality and consistent performance of its different formulations is critical for therapeutic efficacy. This document summarizes key dissolution data, details experimental methodologies, and presents a visual workflow to aid in the understanding of the testing process.

## Comparative Dissolution Data

The following table summarizes the in vitro dissolution data for different Enalapril maleate tablet formulations as reported in various studies. The data highlights the percentage of the drug dissolved at specific time points under defined experimental conditions.

| Formulation Type            | Dissolution Medium        | Apparatus (Speed)    | Time (min) | % Drug Dissolved | Reference           |
|-----------------------------|---------------------------|----------------------|------------|------------------|---------------------|
| Generic (Eopril-5)          | Phosphate Buffer (pH 6.8) | USP Type II (50 rpm) | 10         | 61.3%            | <a href="#">[1]</a> |
| Generic (Eopril-5)          | Phosphate Buffer (pH 6.8) | USP Type II (50 rpm) | 15         | 72.5%            | <a href="#">[1]</a> |
| Brand (Envas-5)             | Phosphate Buffer (pH 6.8) | USP Type II (50 rpm) | 10         | 85.4%            | <a href="#">[1]</a> |
| Brand (Envas-5)             | Phosphate Buffer (pH 6.8) | USP Type II (50 rpm) | 15         | >85%             | <a href="#">[1]</a> |
| Various Brands              | Phosphate Buffer (pH 6.8) | USP Type II (50 rpm) | 30         | >80%             | <a href="#">[2]</a> |
| Fast Dissolving Tablet (F9) | Phosphate Buffer (pH 6.8) | USP Type II (50 rpm) | 30         | 87.10%           | <a href="#">[3]</a> |
| Brand A                     | Phosphate Buffer (pH 6.8) | Not Specified        | 30         | ~95%             | <a href="#">[4]</a> |
| Brand B                     | Phosphate Buffer (pH 6.8) | Not Specified        | 30         | ~92%             | <a href="#">[4]</a> |

## Experimental Workflow

The following diagram illustrates the typical experimental workflow for conducting in vitro dissolution studies of Enalapril maleate formulations.



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*In Vitro Dissolution Testing Workflow for Enalapril Maleate Tablets.*

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of dissolution studies. The following protocols are based on commonly cited experimental setups for Enalapril maleate tablets.

### Method 1: Standard Tablet Dissolution (Generic vs. Brand)

This protocol is adapted from studies comparing generic and brand-name Enalapril maleate tablets.<sup>[1][5]</sup>

- Apparatus: USP Type II (Paddle)
- Dissolution Medium: 900 mL of phosphate buffer with a pH of 6.8.<sup>[1][2][5]</sup>
- Temperature: Maintained at  $37 \pm 0.5$  °C.<sup>[1][2]</sup>
- Paddle Speed: 50 rpm.<sup>[1][2]</sup>
- Sampling: Aliquots of the dissolution medium are withdrawn at predetermined time intervals (e.g., 5, 10, 15, 30, 45, and 60 minutes). An equal volume of fresh, pre-warmed dissolution medium is immediately replaced to maintain a constant volume.<sup>[6]</sup>
- Analysis: The collected samples are filtered, and the concentration of dissolved Enalapril maleate is determined using a suitable analytical method, such as UV-Vis spectrophotometry

at a specific wavelength or High-Performance Liquid Chromatography (HPLC).

## Method 2: Fast Dissolving Tablet Dissolution

This protocol is specific to the evaluation of fast-dissolving Enalapril maleate tablet formulations.[3]

- Apparatus: USP Type II (Paddle)
- Dissolution Medium: 900 mL of phosphate buffer, pH 6.8.[3]
- Temperature: Maintained at  $37 \pm 0.5$  °C.[3]
- Paddle Speed: 50 rpm.[3]
- Sampling: Samples (e.g., 5 mL) are withdrawn at regular, short intervals, particularly in the initial phase (e.g., 1, 2, 5, 10, 15, 30 minutes), to capture the rapid release profile.[3] Each withdrawal is compensated with an equal volume of fresh medium.
- Analysis: Samples are filtered and analyzed for drug content, typically using UV-Vis spectrophotometry at approximately 212 nm.[3]

## Method 3: Biowaiver Study Conditions

For biowaiver studies of immediate-release solid oral dosage forms of Enalapril maleate, a more extensive dissolution testing protocol is recommended.[7][8]

- Apparatus: USP Type I (Basket) at 100 rpm or USP Type II (Paddle) at 50 rpm.
- Dissolution Media:
  - 900 mL of 0.1 N HCl (pH 1.2)
  - 900 mL of acetate buffer (pH 4.5)
  - 900 mL of phosphate buffer (pH 6.8)
- Temperature: Maintained at  $37 \pm 0.5$  °C.

- Procedure: Dissolution profiles should be determined in all three media. For a biowaiver to be considered, the test and reference products should exhibit very rapid dissolution, with at least 85% of the labeled amount of the drug dissolved within 15 minutes in all three media.[7][8]
- Analysis: Quantification of dissolved Enalapril maleate is performed using a validated analytical method.

## Conclusion

The in vitro dissolution profiles of different Enalapril maleate formulations can vary, influenced by factors such as the manufacturing process and the use of different excipients.[4] While most commercially available formulations meet the pharmacopeial requirement of releasing at least 80% of the drug within 30 minutes, differences in the initial release rates between brand and generic products have been observed.[1][2][9] For fast-dissolving tablets, the formulation's ability to achieve rapid and high drug release is a key quality attribute.[3] The methodologies outlined in this guide provide a framework for conducting comparative dissolution studies, which are essential for ensuring the therapeutic equivalence and consistent quality of Enalapril maleate products.

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